

The Term "BATU": A Multifaceted Presence in Scientific and Biomedical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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The term "**BATU**" does not refer to a single, universally recognized molecule, signaling pathway, or specific discovery within the scientific and biomedical communities. Instead, the name appears in various distinct contexts, ranging from corporate entities and personal names to geographical locations and biological classifications. This guide consolidates the available information, clarifying the diverse applications of the term "**BATU**" in research and development.

Batu Biologics: A Focus on Cancer Immunotherapy

"**Batu**" is prominently associated with **Batu** Biologics, a biopharmaceutical company dedicated to developing immunotherapeutic treatments for cancer. The company's primary focus is on therapies that modulate the immune system to target and destroy cancer cells.

Key Therapeutic Developments:

- ValloVax™: This is **Batu** Biologics' flagship product, an anti-angiogenic cancer vaccine.[1] It is designed to stimulate the patient's immune system to attack the blood vessels that supply nutrients to tumors, thereby inhibiting tumor growth.[2] The vaccine is based on allogeneic endothelial cells derived from the placenta, which are antigenically similar to the proliferating endothelium of tumors.[3][4] Pre-clinical studies in mice have suggested both safety and efficacy in several tumor models.[3][4] The company has pursued an Investigational New Drug (IND) application with the FDA for ValloVax™.[1][2]

- Immstem™: Another product in **Batu** Biologics' pipeline, focusing on cell therapies for immune modulation.[1][2]

The company was founded in 2013 and has been involved in preclinical drug development with a strategy centered on creating or breaking immune tolerance.[2]

Dr. Batu Erman: Research in Molecular Biology and Immunology

Dr. **Batu** Erman is a distinguished molecular biologist whose research has significantly contributed to the understanding of cancer and immunology. His work primarily investigates the signal transduction pathways in T lymphocytes, which are critical cells of the immune system.

Areas of Research:

- T Lymphocyte Signal Transduction: Dr. Erman's research focuses on the receptors that control the development, survival, and function of "killer T-cells." [5] Dysregulation of these signals can lead to immune system diseases.
- Cancer and AIDS Research: His work aims to understand the molecular mechanisms underlying these diseases, with the goal of developing new drugs. [5]
- ZBTB Transcription Factors: Dr. Erman's research group has explored the structure and function of the ZBTB (Zinc Finger and BTB domain-containing) family of proteins, which are involved in transcriptional repression and have roles in lymphocyte development and the DNA damage response. [6]

Dr. Erman is a recipient of the Marie Curie Excellence Award from the European Commission for his contributions to the fields of cancer and AIDS research. [5]

"Batu" in Other Scientific Contexts

The term "**Batu**" also appears in other, unrelated areas of scientific inquiry:

- "Pisang **Batu**": This is a variety of the wild banana species *Musa balbisiana*. Genetic studies of cultivated bananas have referenced "Pisang **Batu**" in phylogenetic analyses to understand the domestication and genetic origins of modern banana cultivars. [7]

- Punan **Batu**: This refers to an indigenous nomadic hunter-gatherer group in Borneo. Genetic and anthropological studies have been conducted on the Punan **Batu** to understand their demographic history, genetic ancestry, and relationship to neighboring agricultural populations.[8]
- **Batu** Islands: These islands in Indonesia have been mentioned in biogeographical studies of civets, specifically in research examining the genetic divergence of the banded civet.[9]
- Dr. Ezgi Deniz **Batu**: A researcher who has co-authored studies on the NF-κB signaling pathway in the context of autoinflammatory diseases.[10][11]

Due to the absence of a singular "**BATU**" molecule or pathway, it is not possible to provide the requested detailed experimental protocols, quantitative data tables, or signaling pathway diagrams for a core "**BATU**" entity. The information presented here clarifies the various contexts in which "**BATU**" is found within the scientific literature.

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- To cite this document: BenchChem. [The Term "BATU": A Multifaceted Presence in Scientific and Biomedical Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605917#batu-discovery-and-origin]

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